

Application Notes and Protocols for the Cellular Antioxidant Activity (CAA) Assay

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Compound of Interest

Compound Name: CAA-0225

Cat. No.: B10774671

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The Cellular Antioxidant Activity (CAA) assay is a robust method for evaluating the antioxidant potential of various compounds within a cellular environment. This assay provides a more biologically relevant assessment compared to traditional chemical antioxidant assays by accounting for cellular uptake, metabolism, and the compound's location within the cell.^{[1][2][3]} It is widely utilized in the fields of nutrition, pharmacology, and drug discovery to screen for and characterize the antioxidant efficacy of phytochemicals, food extracts, and novel therapeutic agents.^{[1][2][4][5]}

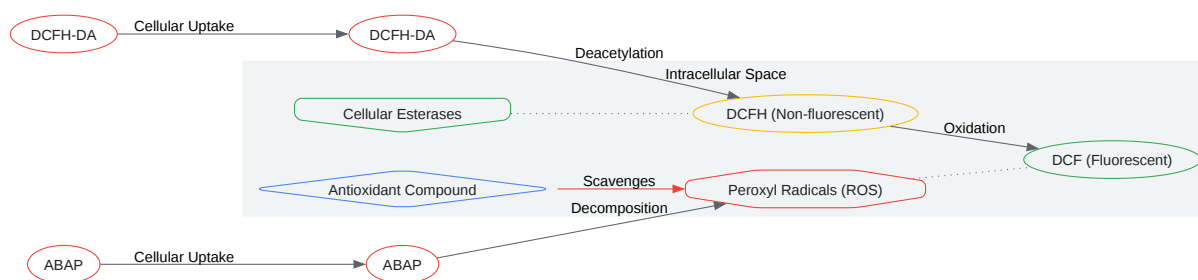
Principle of the Assay

The CAA assay quantifies the ability of a compound to inhibit the oxidation of a fluorescent probe, 2',7'-dichlorodihydrofluorescein diacetate (DCFH-DA), within cells.^{[1][6][7]} DCFH-DA is a cell-permeable, non-fluorescent molecule. Once inside the cell, it is deacetylated by cellular esterases to the non-fluorescent 2',7'-dichlorodihydrofluorescein (DCFH).^{[6][7]} A free radical initiator, such as 2,2'-azobis(2-amidinopropane) dihydrochloride (ABAP) or AAPH, is then introduced, which generates peroxy radicals.^{[1][2][8]} These radicals oxidize DCFH to the

highly fluorescent 2',7'-dichlorofluorescein (DCF).[1][6][7] Antioxidant compounds present in the cells can scavenge these radicals, thereby inhibiting the oxidation of DCFH and reducing the fluorescence signal. The antioxidant capacity of the test compound is determined by measuring the reduction in fluorescence intensity compared to control cells.[1][2]

Signaling Pathway and Assay Mechanism

The following diagram illustrates the core mechanism of the Cellular Antioxidant Activity (CAA) assay.



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Caption: Mechanism of the CAA assay.

Experimental Protocols

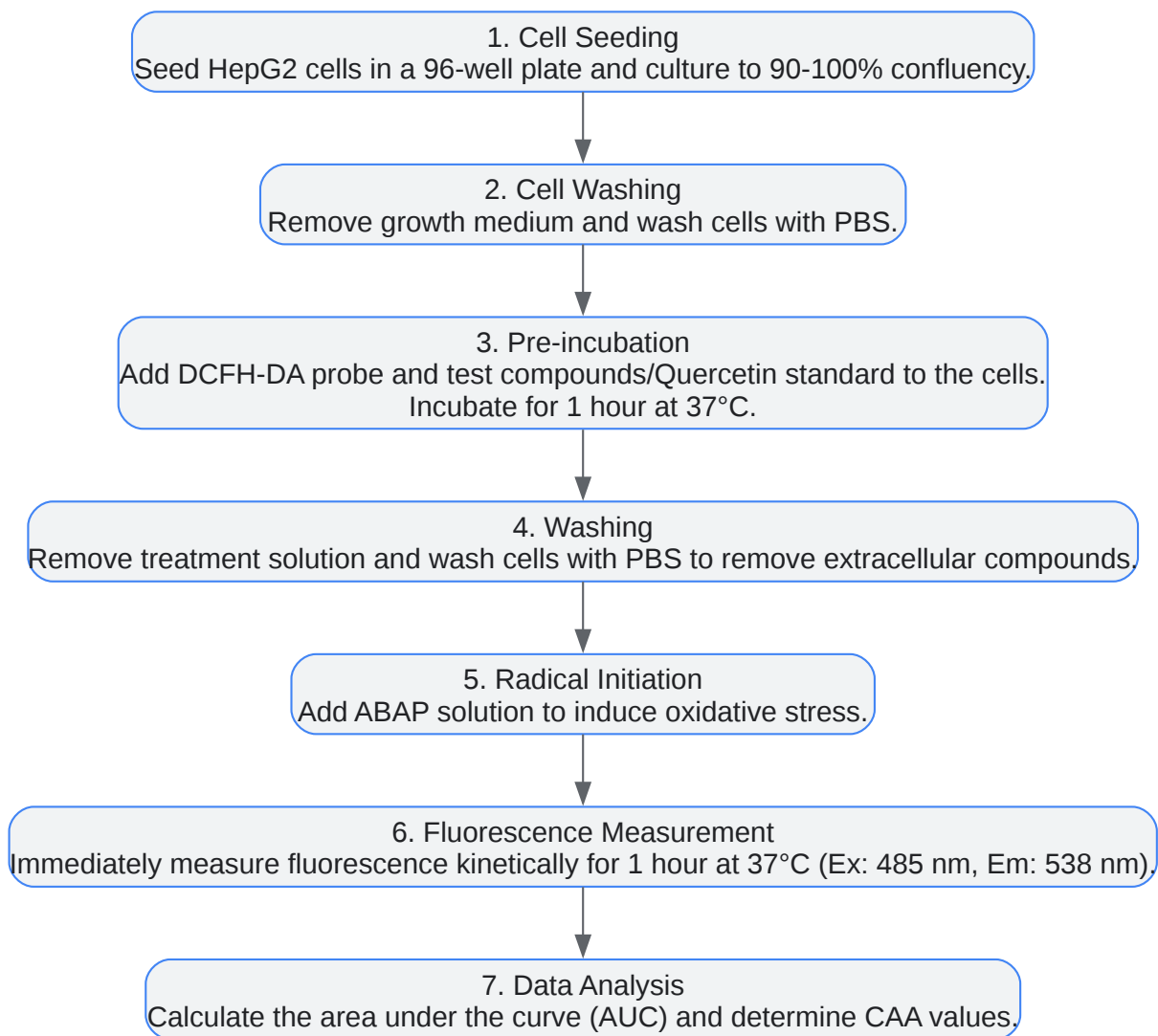
This section provides a detailed step-by-step protocol for performing the CAA assay.

Materials and Reagents

Reagent	Supplier Example	Catalog Number Example
Human hepatocarcinoma (HepG2) cells	ATCC	HB-8065
Dulbecco's Modified Eagle Medium (DMEM)	Gibco	11965092
Fetal Bovine Serum (FBS)	Gibco	26140079
Penicillin-Streptomycin	Gibco	15140122
2',7'-Dichlorodihydrofluorescein diacetate (DCFH-DA)	Sigma-Aldrich	D6883
2,2'-Azobis(2-amidinopropane) dihydrochloride (ABAP)	Sigma-Aldrich	440914
Quercetin (Standard)	Sigma-Aldrich	Q4951
Phosphate-Buffered Saline (PBS)	Gibco	10010023
Trypsin-EDTA	Gibco	25200056
Black, clear-bottom 96-well microplates	Corning	3603

Experimental Workflow

The following diagram outlines the key steps of the CAA assay protocol.



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